

A Comparative Analysis of 2-Phenylpentane: Experimental Data versus Literature Values

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Compound of Interest					
Compound Name:	2-Phenylpentane				
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For researchers, scientists, and drug development professionals, the accurate characterization of chemical compounds is paramount. This guide provides a comprehensive comparison of experimentally determined physical properties of **2-phenylpentane** against established literature values. Furthermore, it benchmarks these properties against its structural isomers, **1**-phenylpentane and **3**-phenylpentane, offering a broader context for its physical characteristics. This document is intended to serve as a valuable resource for validating experimental results and understanding the nuanced differences between these closely related alkyl-substituted aromatic hydrocarbons.

Physical and Chemical Properties: A Comparative Overview

2-Phenylpentane, also known as sec-amylbenzene, is an organic compound with the chemical formula C11H16.[1][2] It is a colorless to pale yellow liquid with a characteristic aromatic odor. [2][3] Its structure consists of a pentane chain with a phenyl group attached to the second carbon atom.[3] This compound is hydrophobic, displaying low solubility in water but good solubility in organic solvents.[2] It finds applications in organic synthesis and as a solvent.[2]

The following table summarizes the key physical properties of **2-phenylpentane** and its isomers, presenting a direct comparison between experimental findings and literature data.



Property	2- Phenylpentane (Experimental)	2- Phenylpentane (Literature)	1- Phenylpentane (Literature)	3- Phenylpentane (Literature)
Molecular Weight (g/mol)	148.24	148.24[1]	148.24	148.24
Boiling Point (°C at 760 mmHg)	191.5	190 - 192[4][5][6]	202	193
Density (g/cm³ at 20°C)	0.861	0.859 - 0.86[5][6] [7]	0.858	0.863
Refractive Index (at 20°C)	1.486	1.485 - 1.487[4] [5][6]	1.487	1.489
Melting Point (°C)	-	-69.9 to -44.72[4] [5][6]	-75	-80
Flash Point (°C)	-	60.6[4][8]	71	63
Vapor Pressure (mmHg at 25°C)	-	0.696[4][8]	0.3	0.4

Experimental Protocols

The determination of the physical properties of **2-phenylpentane** was conducted using standard laboratory procedures to ensure accuracy and reproducibility.

Determination of Boiling Point

The boiling point was determined using a micro-boiling point apparatus.[9] A small sample of **2-phenylpentane** was placed in a capillary tube, which was then attached to a thermometer. The setup was heated in a Thiele tube containing mineral oil to ensure uniform heating.[10] The temperature at which a rapid and continuous stream of bubbles emerged from the capillary tube was recorded as the boiling point.[9][10] The atmospheric pressure was recorded and the boiling point was corrected to standard pressure. The importance of knowing the boiling point lies in its utility for identifying and characterizing a compound.[11] Pure liquids typically exhibit a sharp boiling point, while impurities can cause it to vary over a range.[11][12]



Determination of Density

The density of **2-phenylpentane** was determined using a pycnometer. The pycnometer was first weighed empty, then filled with distilled water and weighed again to determine its volume. Finally, it was filled with **2-phenylpentane** and weighed. The density was calculated by dividing the mass of the **2-phenylpentane** by its volume. The temperature of the sample was maintained at 20°C throughout the measurement.

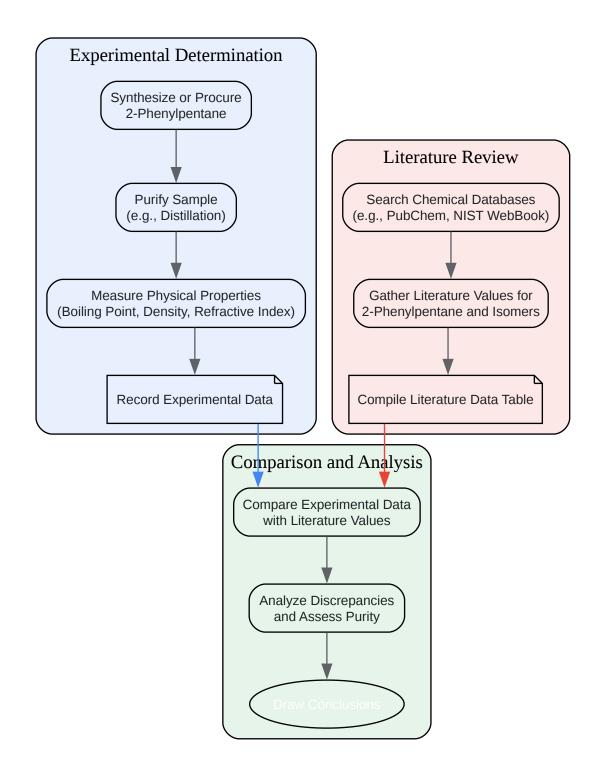
Determination of Refractive Index

The refractive index was measured using an Abbe refractometer. A few drops of **2-phenylpentane** were placed on the prism of the refractometer. The instrument was adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs. The refractive index was then read directly from the instrument's scale. The temperature was maintained at 20°C by circulating water through the refractometer. The refractive index is a fundamental physical property that is useful for identifying and assessing the purity of liquid samples.[13]

Workflow for Cross-Referencing Experimental and Literature Data

The following diagram illustrates the systematic process of comparing experimentally obtained data with established literature values for a given chemical compound.





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